

Method optimization for resolving N-nitroso-vortioxetine from other impurities.

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Compound of Interest

Compound Name: *N-nitroso-vortioxetine*

CAS No.: 2925447-38-5

Cat. No.: B15813911

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Technical Support Center: N-Nitroso-Vortioxetine Analysis

This technical support center provides troubleshooting guidance and frequently asked questions (FAQs) for the method optimization of resolving **N-nitroso-vortioxetine** from vortioxetine and its other impurities. The information is intended for researchers, scientists, and drug development professionals.

Frequently Asked Questions (FAQs)

Q1: What is **N-nitroso-vortioxetine** and why is its detection critical?

A1: **N-nitroso-vortioxetine** is a nitrosamine impurity of vortioxetine, an antidepressant medication.[1][2] Nitrosamine compounds are classified as probable human carcinogens, making their presence in pharmaceutical products a significant safety concern.[3] Regulatory agencies like the FDA have set stringent acceptable intake (AI) limits for nitrosamines, necessitating highly sensitive and specific analytical methods for their detection and quantification.[2][4] The current AI limit for **N-nitroso-vortioxetine** is 400 ng/day.[2]

Q2: What are the common analytical techniques used for the analysis of **N-nitroso-vortioxetine**?

A2: The most common analytical techniques for the determination of **N-nitroso-vortioxetine** and other nitrosamine impurities are liquid chromatography-mass spectrometry (LC-MS) based methods.^{[1][4]} Specifically, High-Performance Liquid Chromatography (HPLC) and Ultra-Performance Liquid Chromatography (UPLC) coupled with tandem mass spectrometry (MS/MS) or high-resolution mass spectrometry (HRMS) are widely employed due to their high sensitivity and selectivity.^{[1][3][5]}

Q3: What are the typical challenges encountered when developing a method for **N-nitroso-vortioxetine**?

A3: Researchers may face several challenges, including:

- Co-elution with other impurities: Vortioxetine can have several process-related impurities and degradation products, which may have similar chromatographic behavior to **N-nitroso-vortioxetine**.^{[6][7]}
- Matrix effects: The drug product formulation can interfere with the ionization of the analyte, leading to inaccurate quantification.^[8]
- Low concentration levels: **N-nitroso-vortioxetine** is typically present at trace levels, requiring highly sensitive instrumentation.^[1]
- Poor recovery: The analyte may be lost during sample preparation, leading to underestimation of its concentration.^[8]

Troubleshooting Guides

This section provides solutions to common problems encountered during the analysis of **N-nitroso-vortioxetine**.

Issue 1: Poor peak shape or tailing for **N-nitroso-vortioxetine**.

Possible Cause	Troubleshooting Step
Inappropriate mobile phase pH	Adjust the mobile phase pH. For basic compounds like vortioxetine and its nitrosamine, a slightly acidic mobile phase (e.g., with 0.1% formic acid) can improve peak shape. [1]
Secondary interactions with the stationary phase	Use a column with a different stationary phase (e.g., phenyl-hexyl) that can offer alternative selectivity through π - π interactions. [1] Consider adding a competing base to the mobile phase.
Column overload	Reduce the injection volume or the concentration of the sample.
Contaminated guard column or column	Replace the guard column. If the problem persists, flush the analytical column or replace it.

Issue 2: Inadequate separation of **N-nitroso-vortioxetine** from other impurities.

Possible Cause	Troubleshooting Step
Insufficient chromatographic resolution	Optimize the gradient elution profile. A shallower gradient can improve the separation of closely eluting peaks. [1]
Incorrect mobile phase composition	Experiment with different organic modifiers (e.g., acetonitrile vs. methanol) or a combination of them, as this can alter selectivity. [9]
Suboptimal column chemistry	Screen different column stationary phases (e.g., C18, Phenyl, Polar RP) to find the one that provides the best resolution for the critical pair. [1] [9]
Temperature fluctuations	Use a column oven to maintain a stable temperature, which can improve reproducibility and resolution.

Issue 3: Low sensitivity or inability to detect **N-nitroso-vortioxetine** at the required levels.

Possible Cause	Troubleshooting Step
Suboptimal mass spectrometer settings	Optimize MS parameters such as capillary voltage, nozzle voltage, and fragmentor voltage for N-nitroso-vortioxetine.[5] Use Multiple Reaction Monitoring (MRM) for tandem quadrupole instruments to enhance sensitivity.
Ion suppression from the matrix	Dilute the sample or use a more effective sample preparation technique like solid-phase extraction (SPE) to remove interfering matrix components.[8]
Inefficient ionization	Ensure the mobile phase is compatible with the ionization source (e.g., ESI, APCI). The addition of modifiers like ammonium formate or formic acid can enhance ionization efficiency.[1]
Low sample concentration	Increase the sample concentration if possible, or use a larger injection volume, provided it doesn't compromise chromatography.

Experimental Protocols

Below are example experimental protocols for the analysis of **N-nitroso-vortioxetine** based on published methods.

UFLC-MS Method for N-Nitroso-Vortioxetine[1]

- Instrumentation: Ultra-Fast Liquid Chromatography system coupled with a single quadrupole mass spectrometer.
- Column: ACQUITY CSH Phenyl-Hexyl (100 mm x 2.1 mm, 1.7 μ m).
- Mobile Phase:
 - A: 0.1% Formic acid and 10 mM ammonium acetate in water.

- B: Methanol.
- Gradient Elution: A gradient elution program should be optimized to achieve separation.
- Flow Rate: 0.3 mL/min.
- Column Temperature: 40°C.
- Injection Volume: 5 µL.
- MS Detection:
 - Ionization Mode: Positive Electrospray Ionization (ESI+).
 - Detection Mode: Selected Ion Monitoring (SIM).
 - m/z for **N-nitroso-vortioxetine**: 328.

Sample Preparation[1]

- Weigh and transfer 50.0 mg of the vortioxetine test sample into a 25 mL volumetric flask.
- Dissolve and dilute to volume with a suitable diluent (e.g., Milli-Q water).
- Filter the solution through a 0.22 µm PVDF syringe filter into an HPLC vial.

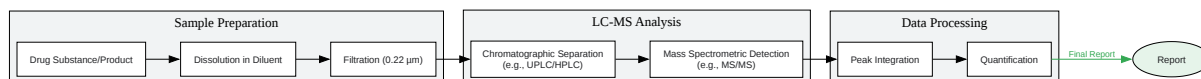
Data Presentation

Table 1: Method Validation Parameters for UFLC-MS Analysis of N-Nitroso-Vortioxetine[1]

Parameter	Result
Limit of Detection (LOD)	0.660 ppm
Limit of Quantification (LOQ)	1.995 ppm
Linearity (Correlation Coefficient, r^2)	0.99964
Precision (%RSD)	1.07%
Accuracy (% Recovery)	92.42% - 104.54%

Visualizations

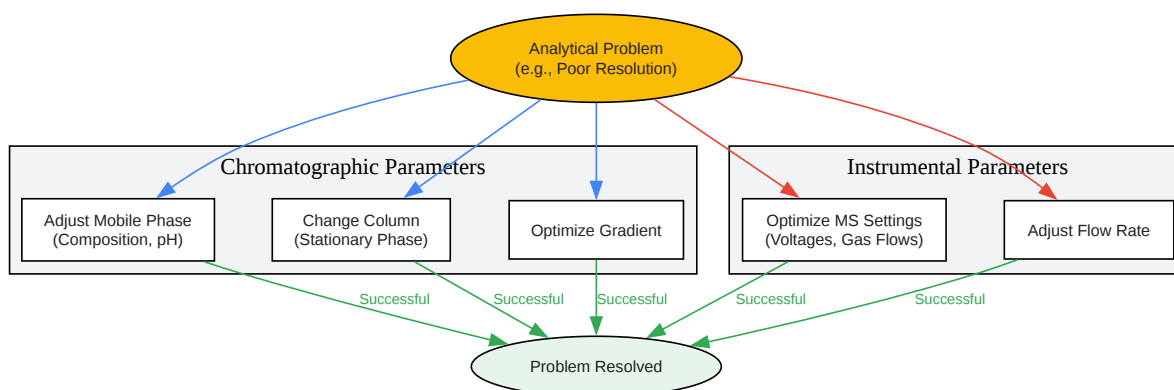
Diagram 1: General Workflow for Nitrosamine Impurity Analysis



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Caption: A generalized workflow for the analysis of nitrosamine impurities.

Diagram 2: Troubleshooting Logic for Method Optimization



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Caption: A logical approach to troubleshooting common analytical issues.

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References

- 1. A Useful UFLC-MS Technique for Analysing N-Nitroso Vortioxetine Is a Nitrosamine Drug Substance Related Impurities (NDSRIs) in Vortioxetine Hydrobromide Drug Substance Employing a Low-Cost Single Quadrupole Mass Spectrometer [scirp.org]
- 2. veeprho.com [veeprho.com]
- 3. documents.thermofisher.com [documents.thermofisher.com]
- 4. Analytical Methodologies to Detect N-Nitrosamine Impurities in Active Pharmaceutical Ingredients, Drug Products and Other Matrices - PMC [pmc.ncbi.nlm.nih.gov]
- 5. researchgate.net [researchgate.net]
- 6. Stability-indicating reversed-phase HPLC method development and characterization of impurities in vortioxetine utilizing LC-MS, IR and NMR - PubMed [pubmed.ncbi.nlm.nih.gov]
- 7. researchgate.net [researchgate.net]
- 8. waters.com [waters.com]
- 9. mdpi.com [mdpi.com]
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